

Commercial availability of 1-(2-bromoethyl)-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

[Get Quote](#)

Technical Monograph: 1-(2-Bromoethyl)-1H-pyrazole

Status: Commercially Available (Make-to-Order / Low Stock) CAS: 119291-22-4 (Free Base) | 195531-53-9 (Hydrobromide)^[1]

Executive Summary

1-(2-Bromoethyl)-1H-pyrazole is a specialized heterocyclic building block used primarily in the development of kinase inhibitors (e.g., pyrazolo[3,4-b]pyridines) and as a linker in fragment-based drug discovery (FBDD).^[1] While commercially listed, it is frequently a "make-on-demand" item due to its intrinsic instability as a free base (polymerization/quaternization risk).^[1]

Strategic Recommendation: For small-scale discovery (<5g), purchasing the hydrobromide salt is recommended to ensure shelf-stability.^[1] For process-scale (>100g), in-house synthesis via the 1,2-dibromoethane route is often more cost-effective and allows for immediate consumption, mitigating degradation risks.^[1]

Chemical Profile & Specifications

Property	Specification
IUPAC Name	1-(2-Bromoethyl)-1H-pyrazole
Molecular Formula	C ₅ H ₇ BrN ₂
Molecular Weight	175.03 g/mol
Appearance	Colorless to light yellow liquid (Free Base)
Boiling Point	80–82 °C @ 2 Torr
Density	~1.55 g/cm ³
Solubility	Soluble in DCM, MeOH, DMSO; slightly soluble in water. [1]
Stability	High Risk. Free base darkens and polymerizes at RT. [1] Store at -20°C.

Sourcing Landscape: Make vs. Buy

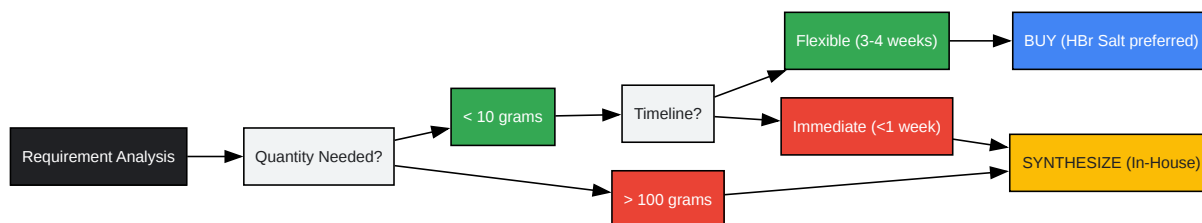
The commercial availability of this compound is often overstated in aggregator databases.[\[1\]](#) Real-time inventory analysis reveals a distinct split between "catalog listing" and "physical stock."[\[1\]](#)

Commercial Suppliers[\[1\]](#)

- Primary Vendors: BLD Pharm, Enamine, Combi-Blocks, Santa Cruz Biotechnology.[\[1\]](#)
- Typical Lead Time: 2–4 weeks (often synthesized upon order).[\[1\]](#)
- Cost Tier: High (300 per 5g) due to handling requirements.[\[1\]](#)

The "Make vs. Buy" Decision Matrix

Researchers should evaluate their specific needs using the logic flow below.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for sourcing **1-(2-bromoethyl)-1H-pyrazole** based on quantity and timeline.

Synthesis & Manufacturing Protocols

If commercial sourcing is non-viable, the compound can be synthesized.^[1] Two primary routes exist: Direct Alkylation (Process A) and Hydroxyl Conversion (Process B).^[1]

Method A: Direct Alkylation (The "Process" Route)

This method is faster but requires strict stoichiometry control to prevent the formation of the bis-pyrazole dimer.^[1]

- Reagents: 1H-Pyrazole, 1,2-Dibromoethane (Excess), K_2CO_3 , Acetonitrile (ACN).^[1]
- Key Insight: Using a 3–5 fold molar excess of 1,2-dibromoethane is critical.^[1] It acts as both reactant and solvent to statistically favor mono-alkylation [1].^[1]

Protocol:

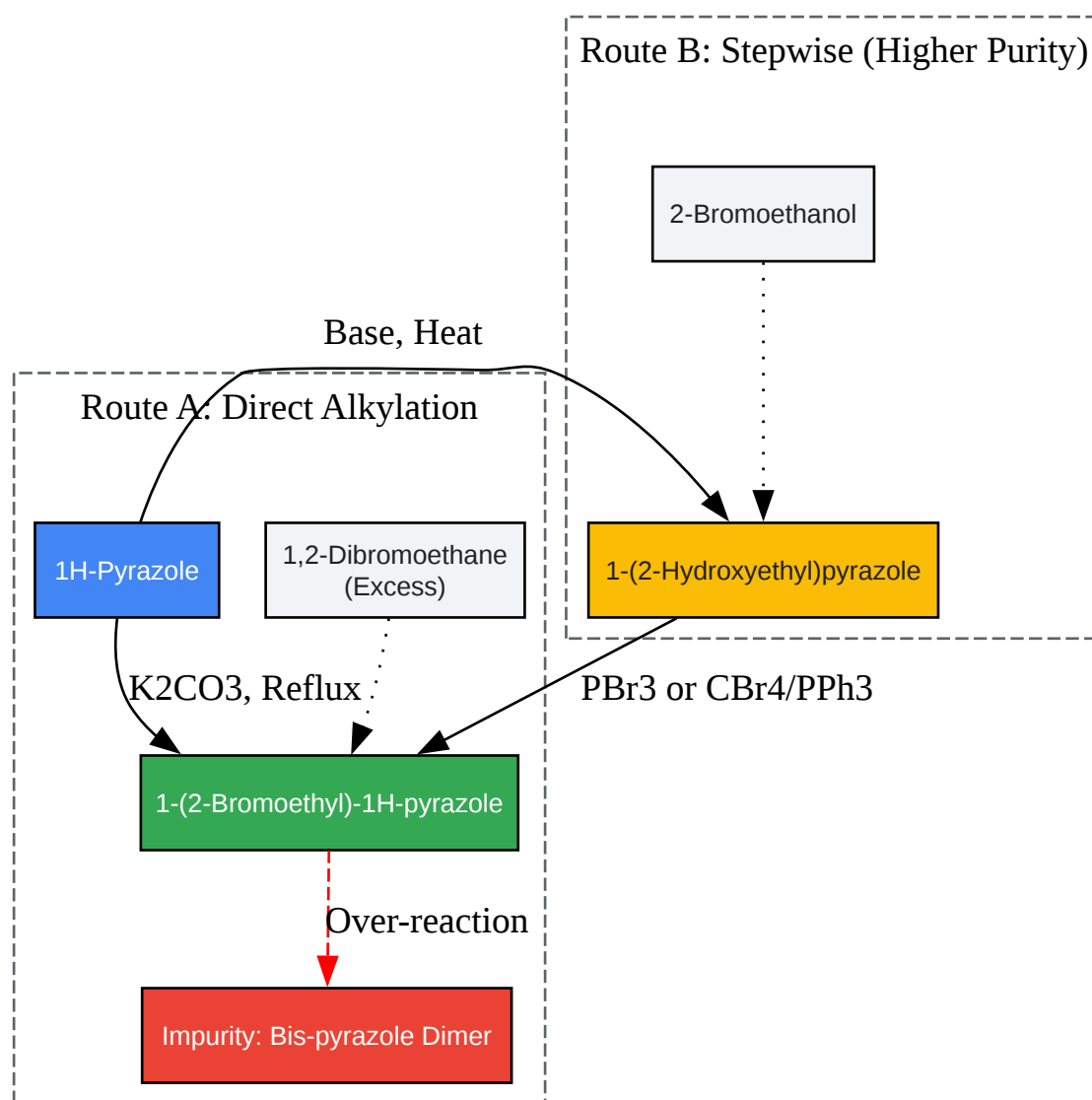
- Dissolve 1H-pyrazole (1.0 eq) in ACN.
- Add K_2CO_3 (2.0 eq) and 1,2-dibromoethane (4.0 eq).
- Reflux for 12–16 hours.^[1] Monitor by TLC (EtOAc/Hexane).^[1]

- Workup: Filter solids. Concentrate filtrate.^[1] The excess dibromide must be removed via high-vacuum distillation (it boils lower than the product).^[1]
- Purification: Column chromatography (SiO₂, 0 → 30% EtOAc in Hexanes).

Method B: The Alcohol Conversion (The "Clean" Route)

Preferred for high-purity applications where trace dimer contamination is unacceptable.^[1]

- Step 1: Alkylate pyrazole with 2-bromoethanol (or ethylene carbonate) to yield 1-(2-hydroxyethyl)pyrazole.^[1]
- Step 2: Convert alcohol to bromide using PBr₃ or CBr₄/PPh₃ (Appel reaction).^[1]



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathways comparing direct alkylation (Route A) vs. stepwise functionalization (Route B).

Quality Control & Stability

Analytical Markers

- 1H NMR ($CDCl_3$): Look for the distinct triplet patterns of the ethyl linker.
 - ~4.5 ppm (t, 2H, N-CH₂).^[1]

- ~3.7 ppm (t, 2H, CH₂-Br).[1]
- Aromatic protons: ~7.5 (d), 7.4 (d), 6.3 (t).[1]
- Impurity Flag: If you see a single triplet at ~4.6 ppm integrating for 4H, you have formed the symmetric dimer (1,2-di(pyrazol-1-yl)ethane).[1]

Stability Warning

The free base is an alkylating agent that can undergo intermolecular quaternization upon storage, forming non-volatile oligomers.[1]

- Storage: Store neat liquid at -20°C under Argon.
- Stabilization: If not using immediately, convert to the Hydrobromide (HBr) salt by treating the ethereal solution with HBr/Acetic acid.[1] The salt is a stable solid [2].[1]

Applications in Drug Discovery[2][3]

This molecule serves as a "warhead linker" or a scaffold extender.[1]

- Kinase Inhibitors: Used to introduce the ethyl-pyrazole moiety into ATP-competitive inhibitors (e.g., Pyrazolo[3,4-b]pyridines) targeting kinases like BTK or JAK [3].[1]
- Fragment Linking: The bromo-ethyl group acts as a standard electrophile for SN2 coupling with amines, thiols, or phenols in fragment merging strategies.[1]

References

- Elguero, J., et al. "Alkylation of Pyrazoles: Regioselectivity and Mechanism." [1] Comprehensive Heterocyclic Chemistry II, 1996.[1]
- BLD Pharm Technical Data. "Safety Data Sheet: **1-(2-Bromoethyl)-1H-pyrazole Hydrobromide**." Accessed 2024.[1]
- Finiuk, N., et al. "Synthesis and anticancer activity of novel pyrazolo[3,4-b]pyridine derivatives." [1][2] European Journal of Medicinal Chemistry, 2019.[1]

- PubChem Compound Summary. "**1-(2-bromoethyl)-1H-pyrazole** (CID 642215)."^[1] National Center for Biotechnology Information.^[1] ^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1-\(2-bromoethyl\)-1H-pyrazole | C5H7BrN2 | CID 642215 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. pubs.acs.org](#) [\[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Commercial availability of 1-(2-bromoethyl)-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at:
[\[https://www.benchchem.com/product/b049434/docs#commercial-availability-of-1-2-bromoethyl-1h-pyrazole\]](https://www.benchchem.com/product/b049434/docs#commercial-availability-of-1-2-bromoethyl-1h-pyrazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)